

Bindarit Nanoparticle Systems: Overview & Applications

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bindarit

CAS No.: 130641-38-2

Cat. No.: S521269

[Get Quote](#)

The table below summarizes two key **Bindarit** nanoparticle delivery systems documented in recent literature, highlighting their distinct designs and applications.

System Name	Nanoparticle Core	Coating/ Matrix	Administration Route	Primary Application & Target	Key Experimental Findings
-------------	-------------------	-----------------	----------------------	------------------------------	---------------------------

| **LApBIN** (Laminarin-modified **Bindarit** nanoparticles) [1] [2] | **Bindarit** + Polyethyleneimine (PEI) [1] | Laminarin (LAM) [1] | Oral [1] [2] | **Multiple Obesity-Related Diseases**: Inflamed adipose tissue, fatty liver, atherosclerotic plaques via monocyte-mediated delivery [1] [2] | • Hydrodynamic radius: ~10.4 nm (pBIN), increased after LAM coating (LApBIN) [1]. • Prevented HFD-induced obesity, insulin resistance, fatty liver, and atherosclerosis in mice with low-dose BIN (100 mg/kg once every 3 days) [1]. | | **BN NP** (**Bindarit**-encapsulated nanoparticles) [3] [4] [5] | **Bindarit** + Poly(lactic-co-glycolic acid) (PLGA) [3] | Pluronic F127 Thermogel [3] | Adventitial (Local) [3] | **Venous Neointimal Hyperplasia (VNH) and Stenosis (VS)** post-angioplasty in a murine model [3] | • Particle size: ~939-1012 nm [3] [5]. • Sustained drug release over 21 days in vitro [3]. • Reduced MCP-1, -2, -3 gene/protein levels, venous fibrosis, and improved vessel patency [3]. |

Experimental Protocols & Characterization Data

Here are the detailed methodologies and key quantitative data for preparing and characterizing these nanoparticle systems.

Protocol 1: Preparation of LApBIN (Oral Delivery System)

This protocol describes a computer-simulation-guided method for creating targeted, oral **Bindarit** nanoparticles [1] [2].

- **Computational Design:** Interaction energies between **Bindarit** and PEI were calculated using adsorption modules (e.g., Materials Studio 2017) and dissipative particle dynamics (DPD) simulation to guide nanoparticle design [1].
- **Preparation of pBIN (Bindarit/PEI core):**
 - **Bindarit** and PEI (MW = 25 KDa) are self-assembled in water through a dialysis procedure [1].
 - The assembly is driven by multiple non-covalent forces, including **electrostatic interactions, H-bonding, and hydrophobic interactions** [1].
- **Formation of LApBIN:**
 - Laminarin (LAM), a ligand for the Dectin-1 receptor on monocytes/macrophages, is adsorbed onto the surface of the pre-formed pBIN nanoparticles to create LApBIN [1].

Protocol 2: Preparation of BN NP (Local Delivery System)

This protocol is for creating larger, locally delivered PLGA nanoparticles embedded in a thermosensitive hydrogel [3].

- **Encapsulation of Bindarit in PLGA:**
 - A solution of **1g PLGA in 9 mL acetone** is mixed with **100 mg Bindarit in 1 mL Dimethylformamide (DMF)** [3].
 - This mixture is added dropwise to **1000 mL of deionized water** containing **0.25% (w/v) polyvinyl alcohol (PVA)** under constant stirring [3].
 - The solution is stirred for 2 hours at room temperature and then left at 4°C overnight [3].
 - The formed nanoparticles are concentrated by centrifugation, washed, and lyophilized (freeze-dried) to obtain a dry powder [3].
- **Loading into Hydrogel:**
 - The dried PLGA nanoparticles are dispersed in **20% Pluronic F127 hydrogel** at a concentration equivalent to **30 µM Bindarit** for in vivo experiments [3]. This liquid suspension solidifies into a gel at body temperature (37°C) [3].

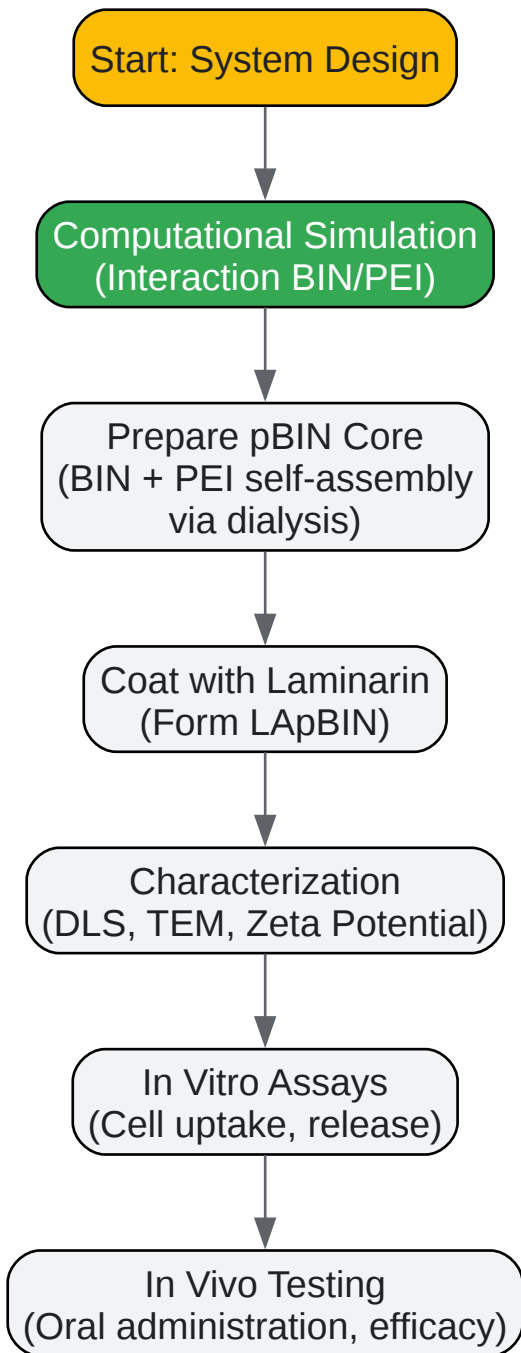
Characterization Data Summary

The table below presents key characterization data for the two systems, which should be used as benchmarks.

Parameter	LApBIN System [1]	BN NP (PLGA) System [3] [5]
Particle Size	~10.4 nm (pBIN core); increases with LAM coating [1]	~939 - 1012 nm [3] [5]
Zeta Potential	Significantly lowered after LAM coating [1]	Not explicitly stated
Drug Release Profile	Not significantly affected by LAM adsorption [1]	Sustained release demonstrated over 21 days in vitro [3]
Key Characterization Techniques	TEM, DLS, FT-IR, ITC [1]	Scanning Electron Microscopy (SEM), DLS, Rheology, LC-MS/MS [3]

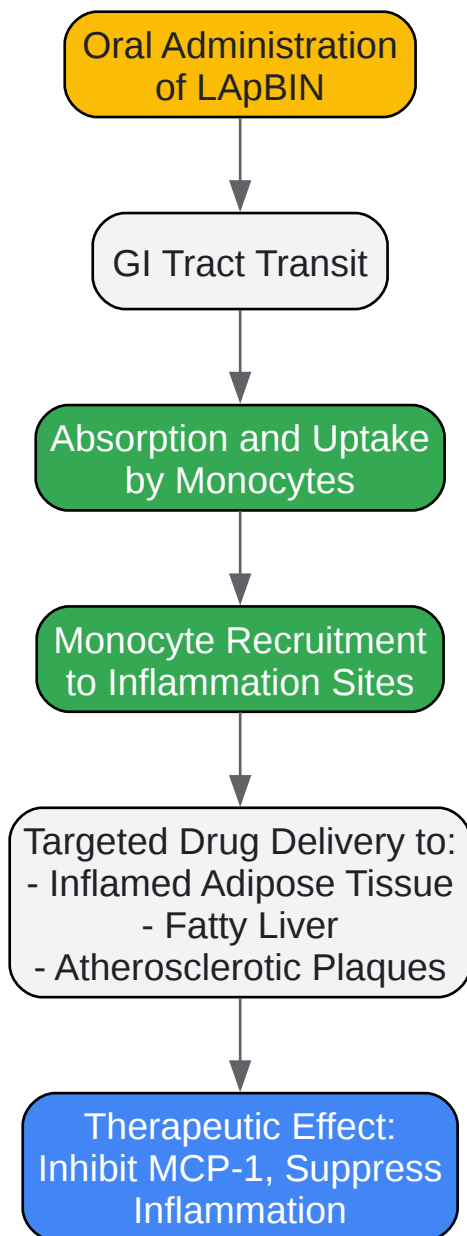
Experimental Workflow & Mechanism of Action

The following diagrams illustrate the preparation workflow and the mechanism of action for the LApBIN system, which involves a more complex targeting strategy.



[Click to download full resolution via product page](#)

Diagram 1: LApBIN Preparation and Experimental Workflow



[Click to download full resolution via product page](#)

Diagram 2: LApBIN Monocyte-Mediated Targeting Mechanism

Frequently Asked Questions & Troubleshooting

Q1: My nanoparticles are aggregating or have an inconsistent size. What could be wrong?

- **Check the assembly conditions:** For the LApBIN system, ensure the dialysis process is controlled and that ionic strength is low, as high NaCl concentrations can dissociate the pBIN core [1].

- **Verify solvent removal:** For the PLGA system, ensure the organic solvents (acetone, DMF) are adequately removed during the stirring and concentration steps [3].
- **Characterize thoroughly:** Always use Dynamic Light Scattering (DLS) to monitor particle size distribution and polydispersity index (PDI) during optimization. Transmission Electron Microscopy (TEM) or Scanning Electron Microscopy (SEM) can visually confirm size and shape [1] [3].

Q2: I am not observing the expected therapeutic effect in my animal model. How can I troubleshoot this?

- **Confirm targeting efficiency:** For the oral LApBIN system, verify that the laminarin coating is successful by tracking nanoparticles in vivo to see if they co-localize with target cells (monocytes/macrophages) and lesions [1].
- **Check drug release kinetics:** For the local BN NP system, perform an in vitro drug release assay (e.g., using LC-MS/MS) to confirm that **Bindarit** is being released from the PLGA hydrogel over the intended duration [3].
- **Validate biomarker suppression:** Ensure the drug is pharmacologically active by measuring levels of target biomarkers (e.g., MCP-1, MCP-3) in the target tissue after treatment [3].

Q3: What are the critical formulation factors for achieving monocyte-mediated targeting with the oral system?

- **The Laminarin coat is essential.** Laminarin is a ligand for the Dectin-1 receptor, which is highly expressed on monocytes and macrophages. This coating is what allows the nanoparticles to be absorbed and "hitch a ride" on monocytes to reach distant inflammatory sites [1].
- **Particle size matters.** The initial pBIN core is very small (~10 nm), which is likely favorable for initial absorption. The size increase after LAM coating should be monitored for consistency [1].

Q4: How can I ensure sustained release from the PLGA thermogel system?

- **Characterize the hydrogel transition.** Use rheology to measure the storage modulus of the Pluronic F127 hydrogel. It should have a low-viscosity liquid state at low temperatures (4°C) for easy handling and transition to a solid gel state at 37°C to provide a depot for sustained release [3].
- **Optimize nanoparticle loading.** The concentration of nanoparticles within the hydrogel and the ratio of PLGA to drug can significantly impact the release profile [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Prevention of Obesity Related Diseases through Laminarin ... [pmc.ncbi.nlm.nih.gov]
2. Prevention of Obesity Related Diseases through Laminarin ... [thno.org]
3. Bindarit encapsulated nanoparticles prevent venous ... [pmc.ncbi.nlm.nih.gov]
4. Bindarit encapsulated nanoparticles prevent venous ... [pubmed.ncbi.nlm.nih.gov]
5. Bindarit encapsulated nanoparticles prevent venous ... [sciencedirect.com]

To cite this document: Smolecule. [Bindarit Nanoparticle Systems: Overview & Applications].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b521269#bindarit-nanoparticle-delivery-system>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com